

Analytical methods for 3-Bromo-4-hydroxy-5-methoxybenzonitrile characterization

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Compound of Interest

Compound Name: 3-Bromo-4-hydroxy-5-methoxybenzonitrile

CAS No.: 52805-45-5

Cat. No.: B1277632

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An Application Note for the Comprehensive Characterization of **3-Bromo-4-hydroxy-5-methoxybenzonitrile**

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Introduction: The Role of a Versatile Chemical Intermediate

3-Bromo-4-hydroxy-5-methoxybenzonitrile is a substituted aromatic compound of significant interest in the fields of medicinal chemistry and agrochemical synthesis.^[1] Its unique arrangement of functional groups—a nitrile, a hydroxyl, a methoxy, and a bromine atom on a benzene ring—makes it a highly versatile precursor for the development of more complex, biologically active molecules.^[1] It serves as a critical building block in the synthesis of novel therapeutic agents, including potential anti-cancer drugs, and in the formulation of modern pesticides and herbicides.^{[1][2]}

Given its pivotal role as a starting material, the unequivocal confirmation of its identity, purity, and structural integrity is paramount. Inconsistent quality can lead to failed syntheses, impure final products, and misleading biological data. This application note provides a multi-faceted analytical strategy for the comprehensive characterization of **3-Bromo-4-hydroxy-5-methoxybenzonitrile**, ensuring that researchers, scientists, and drug development professionals can proceed with confidence. We will detail the core analytical techniques, explain the scientific rationale behind their application, and provide robust, field-tested protocols.

Physicochemical Profile

A foundational understanding of a compound's physical and chemical properties is essential for selecting the appropriate analytical methodologies, solvents, and handling procedures. The key properties for **3-Bromo-4-hydroxy-5-methoxybenzonitrile** are summarized below.

Property	Value	Source
IUPAC Name	3-bromo-4-hydroxy-5-methoxybenzonitrile	[2][3]
CAS Number	52805-45-5	[3][4]
Molecular Formula	C ₈ H ₆ BrNO ₂	[1][3][4][5]
Molecular Weight	228.04 g/mol	[1][3][6]
Appearance	White to tan or light brown solid/powder	[1][4]
Melting Point	137-148 °C	[1][4]
SMILES	<chem>COC1=C(C(=CC(=C1)C#N)Br)O</chem>	[2][3]
InChIKey	FHXLXRNDUJYBEQ-UHFFFAOYSA-N	[2][3]

Part 1: Chromatographic Analysis for Purity Assessment

Chromatography is the cornerstone of purity analysis, separating the main compound from any potential impurities, starting materials, or side-products from its synthesis. For a non-volatile and thermally stable organic molecule like **3-Bromo-4-hydroxy-5-methoxybenzonitrile**, Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) is the method of choice.^[7]

Causality of Method Selection:

RP-HPLC separates compounds based on their hydrophobicity. A nonpolar stationary phase (like C18) is used with a polar mobile phase. More hydrophobic compounds interact more strongly with the stationary phase and thus elute later. By gradually increasing the organic solvent content in the mobile phase (a gradient), we can effectively elute compounds across a range of polarities. The presence of multiple chromophores (the aromatic ring and nitrile group) makes this molecule an excellent candidate for UV detection.

Experimental Protocol: RP-HPLC with UV Detection

This protocol is designed to provide excellent resolution and a quantitative assessment of purity.

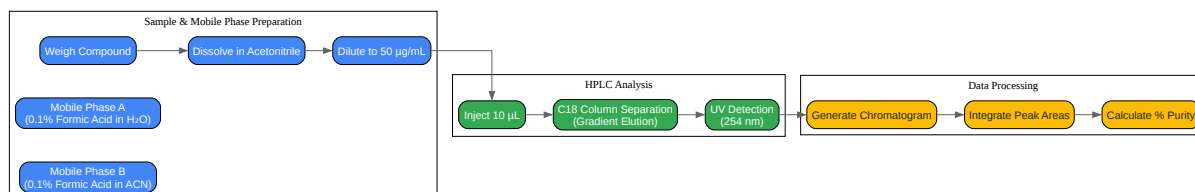
- Instrumentation and Columns:
 - HPLC system with a gradient pump, autosampler, and UV-Vis or Photodiode Array (PDA) detector.
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic Acid in Water. The acidifier improves peak shape for the phenolic hydroxyl group.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Sample Preparation:
 - Prepare a stock solution of **3-Bromo-4-hydroxy-5-methoxybenzonitrile** at 1.0 mg/mL in Acetonitrile.

- Dilute the stock solution to a working concentration of approximately 50 µg/mL using a 50:50 mixture of Mobile Phase A and B.
- Chromatographic Conditions:

Parameter	Setting
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	254 nm
Gradient Program	Time (min)
0.0	
20.0	
25.0	
25.1	
30.0	

- Data Analysis:
 - Integrate the area of all peaks in the chromatogram.
 - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100. A purity level of >98% is common for commercial-grade material.^{[1][4]}

Visualization: HPLC Workflow



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Caption: Workflow for HPLC purity analysis.

Part 2: Spectroscopic Analysis for Structural Confirmation

While chromatography confirms purity, spectroscopy provides definitive structural evidence. A combination of techniques is used to probe different aspects of the molecule's architecture.

A. Mass Spectrometry (MS)

Causality: MS is the gold standard for determining molecular weight. For this compound, the presence of a bromine atom provides a unique isotopic signature that acts as an unmistakable confirmation of its elemental composition.

Protocol: LC-MS (ESI)

- **Instrumentation:** Couple the HPLC system described above to an Electrospray Ionization (ESI) Mass Spectrometer.

- Ionization Mode: Run in both positive ($[M+H]^+$) and negative ($[M-H]^-$) modes to maximize the chance of observing the molecular ion.
- Data Interpretation:
 - Molecular Ion: Expect a cluster of peaks corresponding to the molecular ion. In negative mode, this would be centered around m/z 227 and 229. In positive mode, it would be around m/z 229 and 231.
 - Bromine Isotopic Pattern: The key diagnostic feature is the presence of two peaks of nearly equal intensity separated by 2 Da. This is due to the natural abundance of the two bromine isotopes, ^{79}Br and ^{81}Br . The observation of this 1:1 isotopic pattern is conclusive evidence for the presence of a single bromine atom in the molecule.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR provides the most detailed structural information by mapping the chemical environment of every hydrogen (^1H NMR) and carbon (^{13}C NMR) atom, effectively providing a "blueprint" of the molecule.

Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Dissolve ~5-10 mg of the compound in ~0.7 mL of a deuterated solvent, such as Deuterated Chloroform (CDCl_3) or Deuterated Dimethyl Sulfoxide (DMSO-d_6). DMSO-d_6 is often preferred for its ability to clearly resolve the phenolic -OH proton.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Expected ^1H NMR Signals (in DMSO-d_6):
 - ~10.0 ppm (singlet, 1H): Phenolic hydroxyl (-OH) proton. This signal is typically broad.
 - ~7.3-7.5 ppm (2H): Two distinct signals (likely singlets or very narrow doublets) for the two aromatic protons. Their distinct chemical environments prevent them from being equivalent.
 - ~3.8 ppm (singlet, 3H): Methoxy ($-\text{OCH}_3$) protons.

- Expected ^{13}C NMR Signals:
 - Eight distinct signals are expected, corresponding to the eight unique carbon atoms in the molecule. Key signals include:
 - ~160-140 ppm: Carbons attached to oxygen (C-O).
 - ~135-110 ppm: Aromatic carbons and the carbon attached to bromine.
 - ~118 ppm: Nitrile carbon ($-\text{C}\equiv\text{N}$).
 - ~56 ppm: Methoxy carbon ($-\text{OCH}_3$).

C. Fourier-Transform Infrared (FTIR) Spectroscopy

Causality: FTIR is a rapid and reliable technique for identifying the functional groups present in a molecule based on their characteristic vibrations.

Protocol: FTIR-ATR

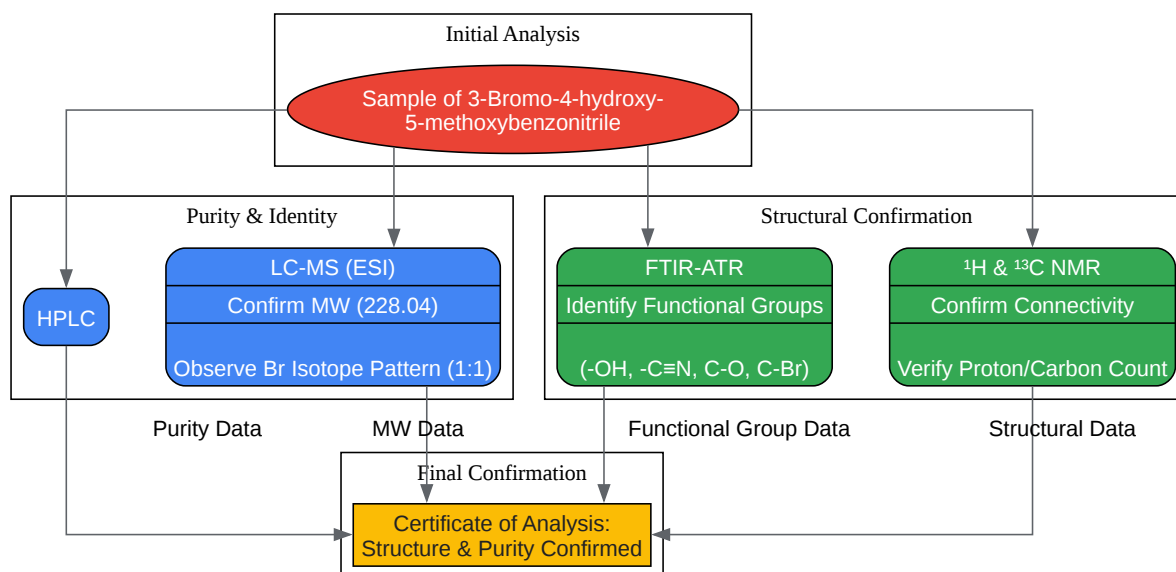
- Instrumentation: An FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation: Place a small amount of the solid powder directly onto the ATR crystal.
- Data Interpretation (Expected Absorption Bands):

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3500 - 3200 (broad)	O-H Stretch	Hydroxyl (-OH)
3100 - 3000	C-H Stretch	Aromatic
2235 - 2220 (sharp)	$\text{C}\equiv\text{N}$ Stretch	Nitrile
1600 - 1450	$\text{C}=\text{C}$ Stretch	Aromatic Ring
1280 - 1200	C-O Stretch	Aryl Ether
< 800	C-Br Stretch	Bromo-Aryl

The sharp, intense peak around 2230 cm^{-1} for the nitrile group is a particularly strong diagnostic marker for this compound.

Integrated Analytical Workflow

No single technique provides a complete picture. True analytical rigor comes from integrating these orthogonal methods. The following workflow ensures that a sample is assessed for purity, molecular weight, elemental composition, and detailed chemical structure.



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Caption: Integrated workflow for full characterization.

Safety and Handling

3-Bromo-4-hydroxy-5-methoxybenzonitrile is classified as harmful.[3]

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation.[3][8]
- Precautions: Always handle this compound in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8] In case of exposure, follow the first-aid measures outlined in the product's Safety Data Sheet (SDS). Always consult the full SDS before handling.

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